

# An In-depth Technical Guide to the Physicochemical Properties of 2-Hydroxymethylene Ethisterone

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## Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B15548108

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## Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of **2-Hydroxymethylene ethisterone**, a derivative of the synthetic progestin ethisterone. Due to the limited availability of direct experimental data for this specific compound, this guide also incorporates information from its parent compound, ethisterone, and related steroidal molecules to provide a predictive profile. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering insights into its chemical characteristics, and potential biological activities. All quantitative data is presented in structured tables, and detailed experimental protocols for key analytical methods are provided.

## Chemical and Physical Properties

**2-Hydroxymethylene ethisterone** is a steroid derivative characterized by the addition of a hydroxymethylene group to the ethisterone backbone. This modification is expected to influence its polarity, solubility, and receptor binding affinity compared to the parent compound.

## General Properties

Property	Value	Source
Chemical Name	(17 $\alpha$ )-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one	[1]
Synonyms	17-Ethynyl-2-(hydroxymethylene)-testosterone	[1]
CAS Number	2787-02-2	[1][2][3]
Molecular Formula	C <sub>22</sub> H <sub>28</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	340.46 g/mol	[1][2]
Appearance	Pale Yellow Solid	-
Storage Conditions	2-8°C Refrigerator	[1]

## Predicted and Related Compound Physicochemical Data

Direct experimental data for several key physicochemical properties of **2-Hydroxymethylene ethisterone** are not readily available in the public domain. The following table includes computed values and data from a closely related compound, 2 $\alpha$ -Hydroxymethyl ethisterone.

Property	Value	Method/Compound	Source
Melting Point	164 °C	Experimental (for 2alpha-Hydroxymethyl ethisterone)	[4]
XLogP3	3.9	Computed	[3]
Hydrogen Bond Donor Count	2	Computed	[3]
Hydrogen Bond Acceptor Count	3	Computed	[3]
Rotatable Bond Count	2	Computed	[3]
Topological Polar Surface Area	57.5 Å <sup>2</sup>	Computed	[3]
pKa	Not available	-	-
Solubility	Not available	-	-

## Experimental Protocols

Due to the absence of specific published experimental protocols for **2-Hydroxymethylene ethisterone**, the following sections detail generalized methodologies commonly employed for the characterization of steroidal compounds.

## Synthesis of 2-Hydroxymethylene Ethisterone (General Procedure)

The synthesis of **2-Hydroxymethylene ethisterone** would typically involve the formylation of ethisterone. A general procedure is outlined below, based on established methods for the C2-formylation of 3-keto steroids.

Materials:

- Ethisterone

- Ethyl formate
- Sodium methoxide
- Anhydrous solvent (e.g., benzene, toluene, or THF)
- Hydrochloric acid (for workup)
- Organic solvents for extraction and purification (e.g., ethyl acetate, dichloromethane)
- Silica gel for column chromatography

Procedure:

- Ethisterone is dissolved in an anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- A solution of sodium methoxide in methanol is added, followed by the dropwise addition of ethyl formate.
- The reaction mixture is stirred at room temperature for a specified period, and the progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of a dilute acid (e.g., hydrochloric acid).
- The aqueous layer is extracted with an organic solvent.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield **2-Hydroxymethylene ethisterone**.

Characterization: The structure and purity of the synthesized compound would be confirmed using techniques such as  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.[5]

## Determination of Melting Point

The melting point of a purified solid sample of **2-Hydroxymethylene ethisterone** can be determined using a standard melting point apparatus.

Procedure:

- A small amount of the crystalline solid is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is gradually increased, and the range at which the solid melts is recorded.

## Determination of Solubility

The solubility of **2-Hydroxymethylene ethisterone** in various solvents can be determined using the shake-flask method.

Procedure:

- An excess amount of the compound is added to a known volume of the solvent in a sealed vial.
- The vial is agitated at a constant temperature for a sufficient time to ensure equilibrium is reached (typically 24-48 hours).
- The solution is then filtered to remove any undissolved solid.
- The concentration of the dissolved compound in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

## Determination of pKa

The acid dissociation constant (pKa) of the enolic hydroxyl group in **2-Hydroxymethylene ethisterone** can be determined by potentiometric titration or UV-Vis spectrophotometry.

Procedure (Potentiometric Titration):

- A solution of the compound in a suitable solvent mixture (e.g., water-ethanol) is prepared.
- The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- The pKa is determined from the half-equivalence point of the titration curve.<sup>[6]</sup>

## Biological Activity and Signaling Pathways (Inferred)

Direct studies on the biological activity and mechanism of action of **2-Hydroxymethylene ethisterone** are scarce. However, as a derivative of ethisterone, it is anticipated to interact with steroid hormone receptors, primarily the progesterone and androgen receptors. The introduction of the 2-hydroxymethylene group may alter its binding affinity and selectivity.

## Potential Mechanism of Action

It is hypothesized that **2-Hydroxymethylene ethisterone**, like other progestins, exerts its effects by binding to and modulating the activity of nuclear steroid receptors. This interaction would lead to the regulation of target gene expression, influencing various physiological processes.

## Experimental Workflow for Biological Activity Assessment

The biological activity of **2-Hydroxymethylene ethisterone** could be evaluated through a series of in vitro assays. A typical workflow is depicted below.

## Conclusion

**2-Hydroxymethylene ethisterone** is a synthetic steroid with potential applications in drug development. While a complete physicochemical and biological profile is not yet publicly available, this guide provides a foundational understanding based on its chemical structure and data from related compounds. Further experimental investigation is necessary to fully elucidate its properties and mechanism of action. The provided experimental protocols offer a starting point for researchers aiming to characterize this and similar molecules.

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